

# Dracorhodin perchlorate stability storage conditions

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**Compound Focus:** Dracorhodin perchlorate

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## Storage & Handling Specifications

The table below summarizes the recommended storage conditions for **Dracorhodin Perchlorate** [1]:

Form	Temperature	Duration	Notes
Powder	-20°C	3 years	Store in a sealed, protected environment; avoid exposure to moisture.
Powder	4°C	2 years	Store in a sealed, protected environment; avoid exposure to moisture.
In solvent (e.g., DMSO)	-80°C	6 months	-
In solvent (e.g., DMSO)	-20°C	1 month	-
Shipping	Room Temperature	A few days	Considered stable at ambient temperature during ordinary shipping and time in Customs.

## Experimental Protocols & Data Interpretation

For your troubleshooting guides, here are protocols and key findings from recent studies that illustrate **Dracorhodin Perchlorate's** (DP) application and mechanisms.

## Cell-Based Assays for Anticancer Research

Recent studies highlight DP as a novel **CD147 inhibitor** that induces **autophagy-dependent degradation** of the CD147 protein and triggers **ferroptosis** [2]. Here is a typical workflow for cell-based experiments:

- **Cell Lines Used:** Pancreatic cancer cells, human glioma cell lines (U87MG, T98G) [2] [3].
- **DP Stock Solution:** Prepare in DMSO. A common stock concentration is 25 mg/mL [1].
- **Treatment Concentrations:** Studies used a range of 10-160  $\mu\text{M}$  for viability assays, with IC50 values typically observed around 40-80  $\mu\text{M}$  [3].
- **Key Assays:**
  - **Cell Viability:** MTT assay or Cell Counting Kit-8 (CCK-8) [3] [4].
  - **Apoptosis Analysis:** Annexin V-FITC/PI double staining followed by flow cytometry [3].
  - **Cell Cycle Analysis:** PI staining and flow cytometry [3].
  - **Western Blotting:** To detect changes in protein expression related to apoptosis (e.g., Bax, Bcl-2), cell cycle (e.g., p21, p53), and the newly identified ferroptosis pathway (e.g., ACSL4, SCD1) [2] [3].

## In Vivo Wound Healing Models

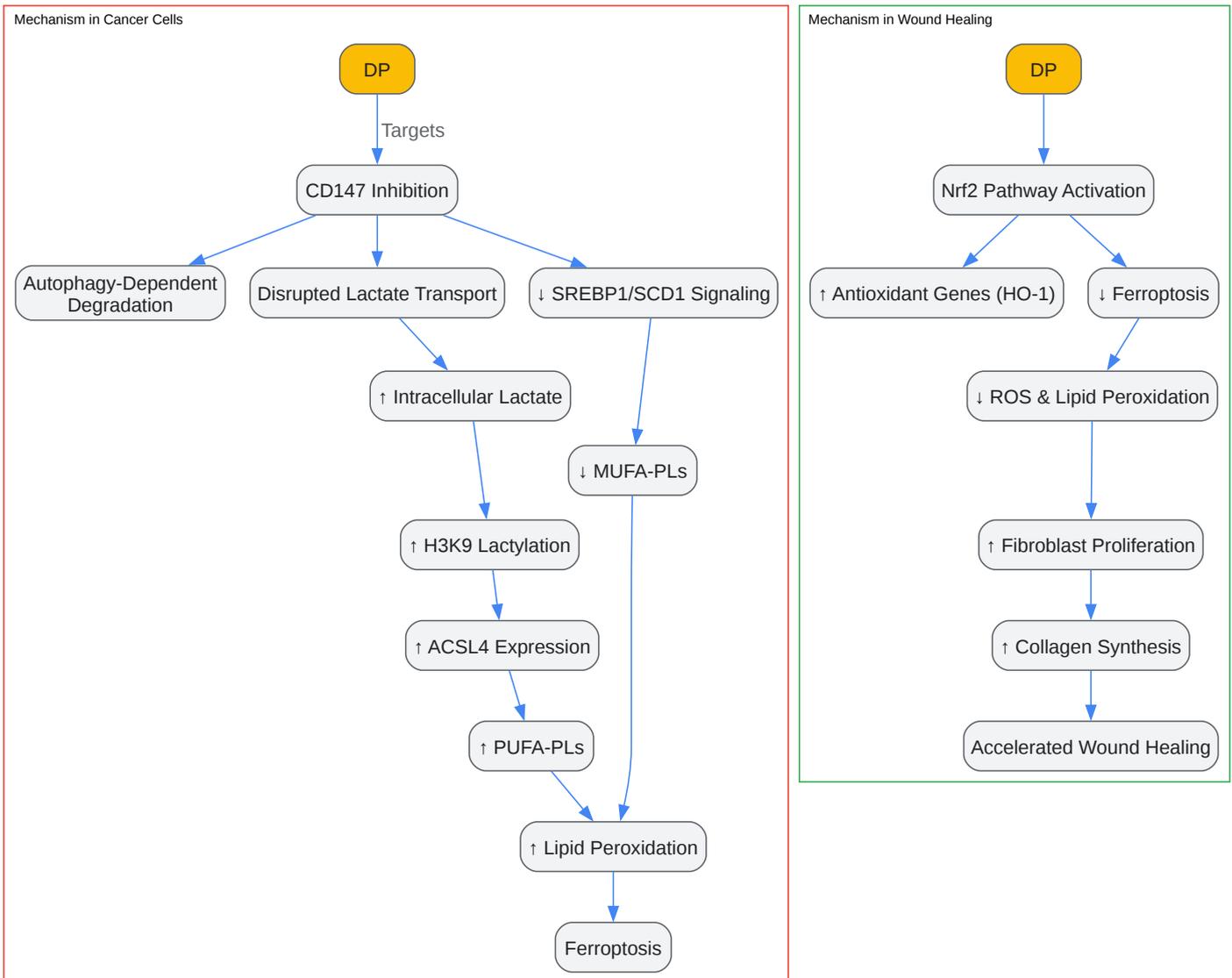
Multiple studies confirm DP's efficacy in accelerating wound healing, particularly in Diabetic Foot Ulcer (DFU) models [5] [4].

- **Animal Model:** Diabetic rats induced with a high-fat diet and streptozotocin (STZ), with a full-thickness wound created on the dorsum [5] [4].
- **DP Formulation:** DP is often prepared as an ointment by dissolving it in DMSO and then mixing with Vaseline. Tested concentrations typically range from 50 to 200  $\mu\text{g/mL}$  of DP in the final ointment [5].
- **Key Assessments:**
  - **Wound Healing Rate:** Measure wound area reduction over time [6] [5].
  - **Histopathological Analysis:** Examine tissue sections for collagen formation, granulation tissue, and inflammatory cell infiltration [6] [5].
  - **Biomarker Analysis:** ELISA and immunohistochemistry for growth factors (VEGF, EGF, bFGF) and inflammatory cytokines (TNF- $\alpha$ , IL-6) [6] [5].

## Mechanism of Action Diagrams

The following diagrams summarize the key signaling pathways through which **Dracorhodin Perchlorate** exerts its effects, as identified in recent research.

Mechanisms of Dracorhodin Perchlorate (DP)



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## Frequently Asked Questions

**Q1: What is the solubility of Dracorhodin Perchlorate?** It is soluble in DMSO at approximately **100 mg/mL (~272.67 mM)** [1]. For in vivo studies, it can be formulated as a suspension in 10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline) [1].

**Q2: Why is Dracorhodin often used in its perchlorate salt form?** Dracorhodin is relatively unstable and easily reduced. The perchlorate salt form provides a more stable compound for storage and experimental use [6].

**Q3: What is the primary source of Dracorhodin?** It is a flavonoid and the main active compound extracted from the traditional Chinese medicine "Dragon's Blood," a red resin from the *Dracaena draco* tree or *Daemonorops draco* palm [6] [7].

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